

Amprolium HCl greenness assessment analytical methods

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Compound Focus: Amprolium Hydrochloride

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Comparison of Analytical Methods for Amprolium HCl

The following table summarizes key analytical methods based on the retrieved studies. **Greenness** is qualitatively assessed based on the principles outlined in the research, focusing on solvent consumption, energy requirements, and use of hazardous materials [1] [2].

Method Category	Specific Technique	Key Performance Data	Greenness Considerations
Chemometrics with UV-Vis [1] [3]	Genetic Algorithm-Artificial Neural Network (GA-ANN)	• Linearity: Not specified in table • LOD/LOQ: Not specified in table • Application: Pharmaceutical dosage form, stability-indicating	• Potentially greener: Uses inexpensive UV-Vis instruments; minimal solvent consumption [1].
Liquid Chromatography [1] [3]	HPLC-UV	• Linearity: 10.0–70.0 µg/mL (AMP) • LOD/LOQ: Not specified in table • Application: Pharmaceutical dosage form, stability-indicating	• Less green: Requires constant organic solvent consumption (methanol and ion-pairing reagents) [1] [2].
Spectrophotometry (Ion-Pair) [2]	Eosin Y (Colorimetric)	• Linearity: 100–5000 ng/mL • LOD/LOQ: 45 ng/mL / 136 ng/mL • Application: Wastewater analysis	• Moderately green: Simple, uses accessible reagents; involves small volumes of acidic buffer [2].
Spectrofluorimetry [2]	Eosin Y (Fluorescence Quenching)	• Linearity: 500–2000 ng/mL • LOD/LOQ: 142 ng/mL / 429 ng/mL • Application: Wastewater analysis	• Moderately green: High sensitivity with simple instrumentation; involves small

volumes of acidic buffer [2]. | | **Potentiometry** [4] | Carbon Nanotube/NiO Nanoparticle Electrode | • **Linearity:** $1 \times 10^{-6} - 1 \times 10^{-2}$ M • **LOD:** 6.3×10^{-7} M • **Application:** Chicken meat, pharmaceutical form | • **Potentially greener:** Minimal reagent use, no solvent extraction; suitable for complex matrices [4]. |

Detailed Experimental Protocols

Here are the experimental details for the key methods cited in the comparison.

Chemometric and HPLC Methods (Stability-Indicating)

This study provided a direct comparison between chemometric and HPLC techniques for analyzing AMP and ethopabate in the presence of their degradation products [1] [3].

- **Chemometric Method (GA-ANN):**

- **Instrumentation:** Dual-beam UV-Vis spectrophotometer with 1-cm quartz cells [3].
- **Procedure:** UV spectra of calibration mixtures (25 mixtures of AMP, ethopabate, and their degradants) were recorded. A genetic algorithm (GA) was used for variable selection, and an artificial neural network (ANN) model was built for concentration prediction [1] [3].
- **Analysis:** The trained ANN model was used to handle UV spectral data and quantify the drugs in pharmaceutical samples [1].

- **HPLC-UV Method:**

- **Column:** C18 (250 x 4.6 mm, 5 μ m) [1] [3].
- **Mobile Phase:** Methanol : Hexane sulphonic acid sodium salt (pH 3.4 ± 0.2) (55:45, v/v) [1] [3].
- **Flow Rate & Detection:** 1.0 mL/min; UV detection at 270 nm [1].
- **Temperature:** 24°C [1].

Spectrophotometric and Spectrofluorimetric Methods with Eosin Y

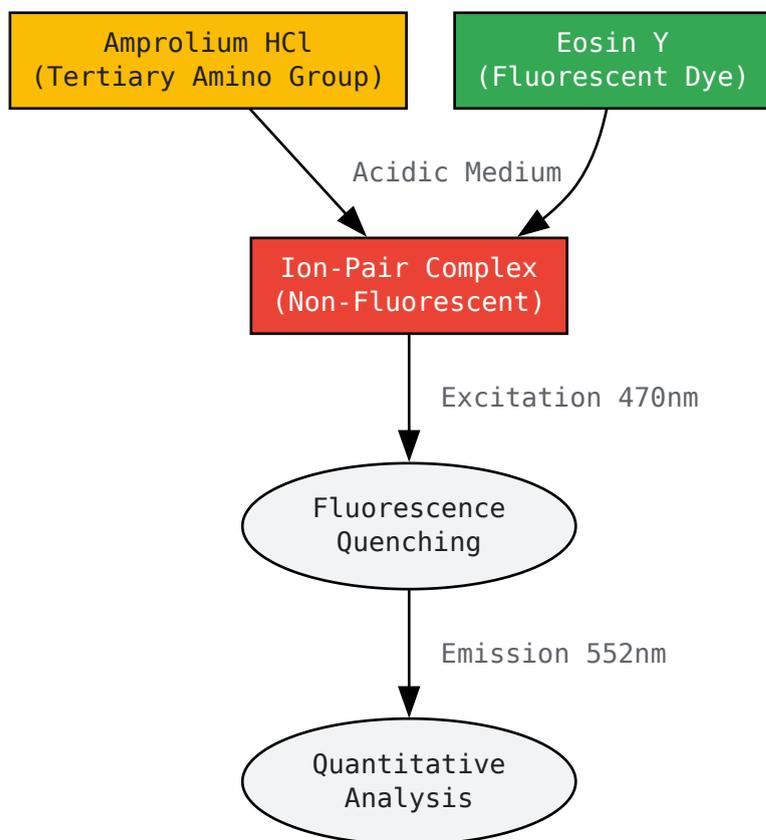
These methods determine AMP by targeting its tertiary amino group [2].

- **Shared Reaction Principle:** AMP reacts with Eosin Y dye in acidic medium (acetate buffer) to form an orange-red ion-pair complex [2].

- **Spectrophotometric Protocol (Method I):**
 - **Measurement:** Absorbance of the complex is measured at **547 nm** [2].
 - **Optimized Conditions:** Use **pH 3.5** acetate buffer and **1 mL** of 5×10^{-3} M Eosin Y reagent [2].
- **Spectrofluorimetric Protocol (Method II):**
 - **Measurement:** The complex quenches the fluorescence of Eosin Y. Measurement is at emission **552 nm** after excitation at **470 nm** [2].
 - **Optimized Conditions:** Use **pH 3.0** acetate buffer [2].

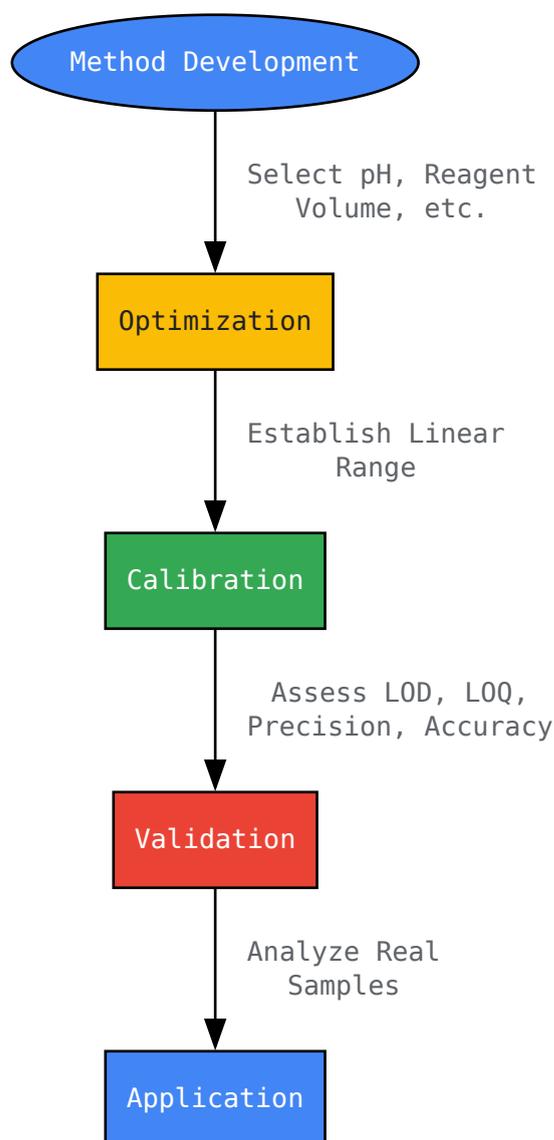
Signaling Pathway and Workflow Visualization

The diagram below illustrates the signaling mechanism for the Eosin Y-based detection of Amprolium HCl.



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The overall analytical workflow for developing and validating these methods is shown in the following diagram.



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Key Insights for Method Selection

- **For routine analysis in quality control labs**, where cost and speed are paramount, the **chemometric UV-Vis (GA-ANN)** and **Eosin Y-based methods** offer simpler, more economical, and greener alternatives [1] [2].
- **When maximum sensitivity and selectivity are required** for complex matrices like meat or in stability studies, **HPLC** and the advanced **potentiometric sensor** are more suitable, despite higher solvent use or cost [1] [4].
- The **greenness of a method is multi-faceted**. While solvent-free methods like potentiometry are attractive, the high sensitivity of spectrofluorimetry can enable the analysis of very dilute samples,

potentially reducing its environmental footprint per test [2] [4].

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